

(R)-N-Ethyl Amphetamine-d5 Hydrochloride

basic properties

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Compound of Interest

Compound Name: (R)-N-Ethyl Amphetamine-d5
Hydrochloride

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An In-depth Technical Guide to **(R)-N-Ethyl Amphetamine-d5 Hydrochloride**: Principles and Applications

Abstract

This technical guide provides a comprehensive overview of **(R)-N-Ethyl Amphetamine-d5 Hydrochloride** (d5-Ethylamphetamine), a critical analytical tool for researchers, forensic toxicologists, and drug development professionals. The document elucidates the fundamental properties of this stable isotope-labeled internal standard and details its application in robust quantitative methodologies. Emphasis is placed on the scientific rationale behind its use, particularly in isotope dilution mass spectrometry, to ensure the highest standards of accuracy and precision in complex biological matrices. Detailed, field-proven protocols for sample preparation, Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are provided, alongside insights into data interpretation and safe handling.

Core Properties and Chemical Identity

(R)-N-Ethyl Amphetamine-d5 Hydrochloride is the deuterated analog of (R)-N-Ethyl Amphetamine HCl. The five deuterium atoms on the ethyl group create a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of ethylamphetamine.[1][2] Its chemical behavior is virtually identical to the unlabeled analyte, ensuring it accurately reflects the analyte's behavior through extraction, chromatography, and ionization.[3]

Table 1: Physicochemical Properties

Property	Value	Source(s)
Chemical Name	(R)-N-(Ethyl-d5)- α -methylbenzeneethanamine Hydrochloride	[2]
Synonyms	(-)-N-(Ethyl-d5)- α -methylphenethylamine HCl	[2]
CAS Number	1346617-48-8	[1]
Molecular Formula	C ₁₁ H ₁₂ D ₅ N • HCl	Derived
Molecular Weight	204.75 g/mol	Calculated
Analyte Formula	C ₁₁ H ₁₇ N • HCl	[4]
Analyte MW	199.72 g/mol	[2][4]
Purity	Typically \geq 98%	[2][4]
Supplied Form	Crystalline solid or solution (e.g., in Methanol)	[4][5]
Storage Temperature	-20°C	[2][4]

The Principle of Isotope Dilution Mass Spectrometry

The core utility of d5-Ethylamphetamine lies in the principle of isotope dilution, a gold-standard quantification technique.[3] A known quantity of the deuterated internal standard (IS) is added ("spiked") into a sample at the very beginning of the analytical workflow.[6]

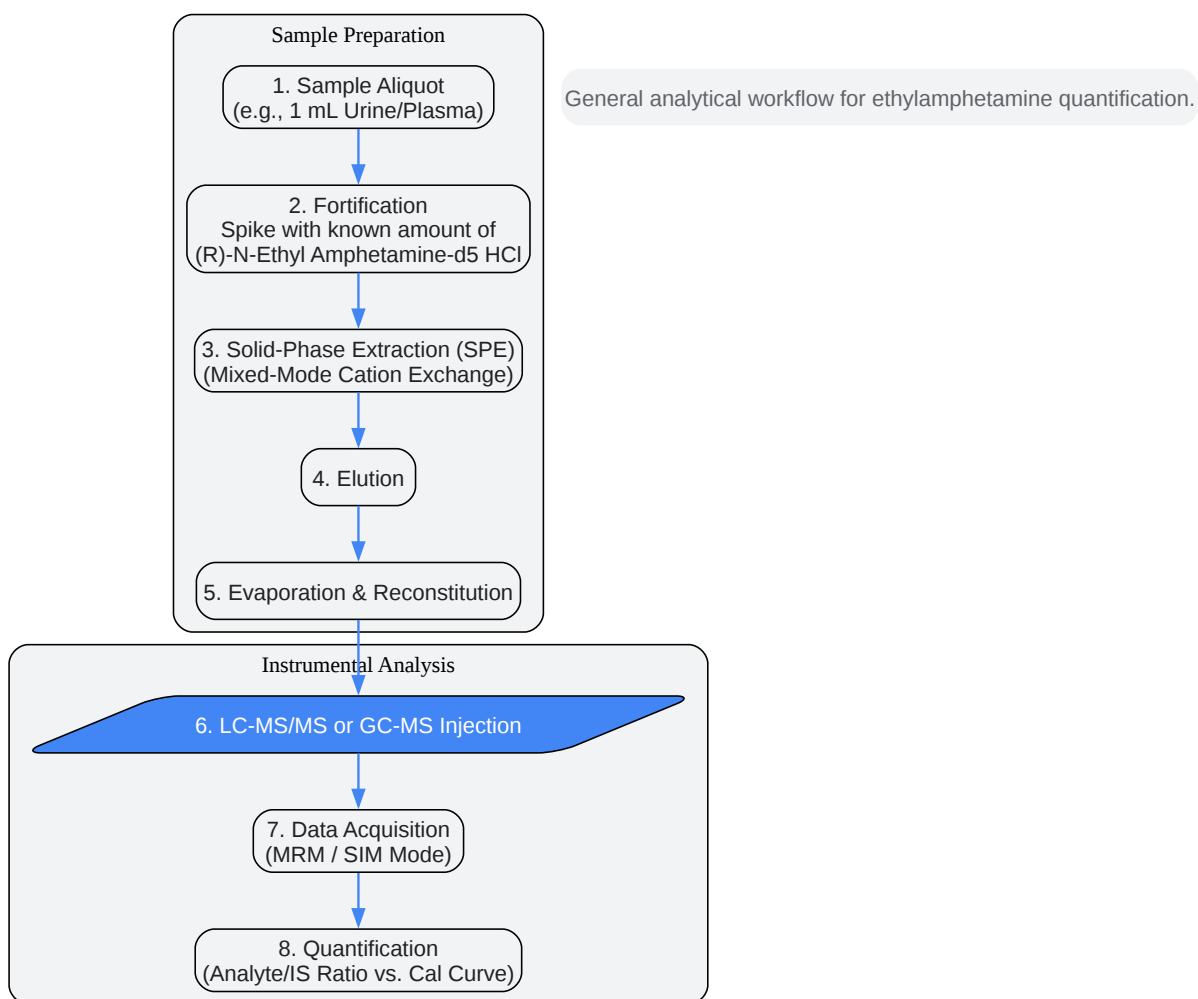
Causality Behind the Method: The IS and the native analyte are chemically and physically homologous. Therefore, any loss or variation encountered during sample preparation (e.g., incomplete extraction recovery, evaporation) or instrumental analysis (e.g., ionization suppression in the MS source) will affect both the analyte and the IS to the same degree.[3] The mass spectrometer can differentiate between the light (analyte) and heavy (IS) versions of the molecule due to the mass difference. By measuring the ratio of the analyte's signal to the IS's signal, a highly accurate and precise quantification can be achieved, as this ratio remains constant regardless of volumetric losses or matrix effects.[6]

Analytical Methodologies and Protocols

The following protocols are designed to be robust and reproducible for the quantification of ethylamphetamine in biological matrices using d5-Ethylamphetamine as an internal standard.

Workflow Overview

The general workflow involves sample preparation to isolate the analyte from the matrix, followed by instrumental analysis.



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Sources

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